

ML-098 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: ML-098

Cat. No.: B15612591

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ML-098 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **ML-098** in DMSO and cell culture media, alongside troubleshooting advice and experimental protocols.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the best solvent for dissolving **ML-098**?

A1: **ML-098** is readily soluble in Dimethyl Sulfoxide (DMSO).^{[1][2]} It is insoluble in water and ethanol.^{[1][3]} For cell culture experiments, it is recommended to first prepare a concentrated stock solution in high-purity, anhydrous DMSO.

Q2: I'm having trouble dissolving **ML-098** powder in DMSO. What can I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- **Use Fresh DMSO:** DMSO is hygroscopic (absorbs moisture from the air), and the presence of water can significantly decrease the solubility of **ML-098**.^{[3][4]} Always use newly opened or properly stored anhydrous DMSO.
- **Gentle Heating:** Gently warm the solution to aid dissolution.

- Sonication: Sonication can help break up powder aggregates and enhance dissolution.^[5] If precipitation occurs during preparation, these methods can be used to help dissolve the compound.^[4]

Q3: My **ML-098** precipitates when I dilute my DMSO stock solution into aqueous cell culture media. How can I prevent this?

A3: This is a common issue known as "crashing out." **ML-098** is poorly soluble in aqueous solutions. To prevent precipitation, it is crucial to perform a serial dilution and ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. Refer to the "Preparation of Working Solutions for Cell Culture" protocol below for a detailed method.

Q4: What is the recommended storage condition for **ML-098**?

A4: Proper storage is critical for maintaining the stability of **ML-098**.

- Powder: Store the solid powder at -20°C for long-term storage (up to 3 years).^{[3][4]}
- Stock Solution in DMSO: Once dissolved, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[4][6]} Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.^{[3][4]}

Solubility Data

The solubility of **ML-098** in DMSO has been reported across a range by various suppliers. This variability may be due to differences in purity, crystalline form, and the hydration state of the DMSO used.

Solvent	Reported Solubility (Concentration)	Reported Solubility (Molarity)	Source(s)
DMSO	≥ 29 mg/mL	≥ 93.74 mM	[4]
≥ 46.6 mg/mL	≥ 150.63 mM	[1]	
50 mg/mL	161.62 mM	[5]	
62 mg/mL	200.41 mM	[3]	
5 mg/mL	16.16 mM	[7]	
Water	Insoluble	-	[1] [2] [3]
Ethanol	Insoluble	-	[1] [3]
Calculated based on a molecular weight of 309.36 g/mol .			

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a method for preparing a standard 10 mM stock solution of **ML-098**.

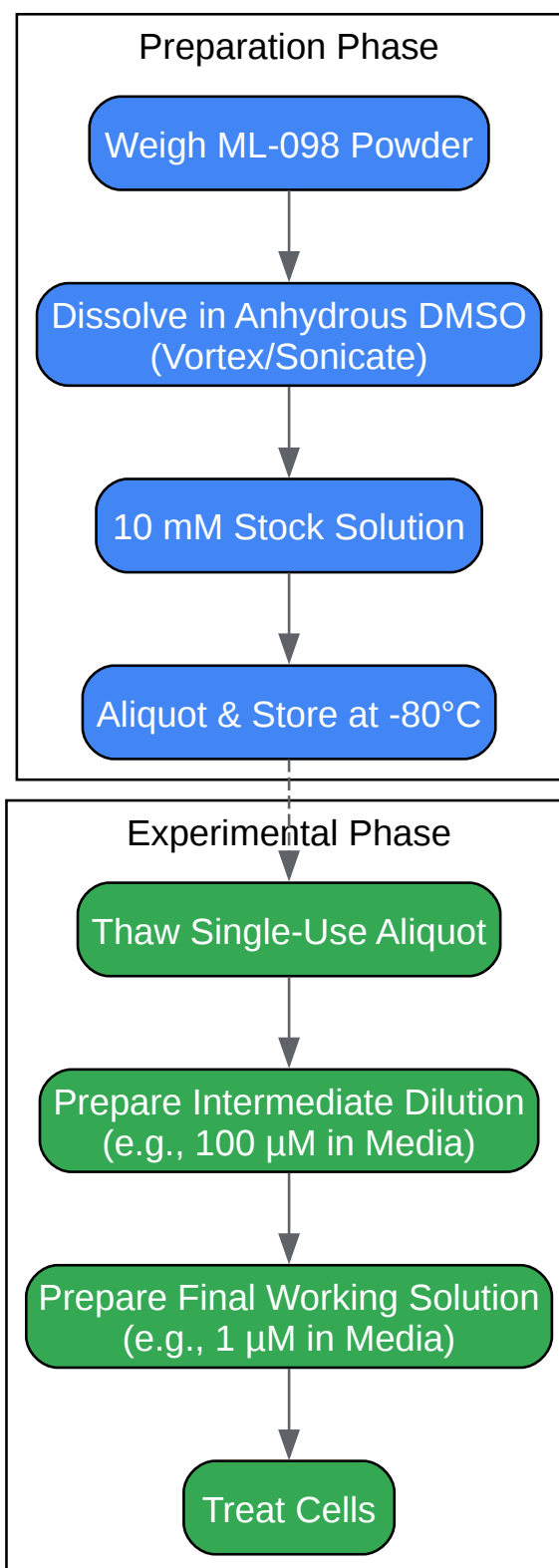
- Weigh the Compound: Accurately weigh out 1 mg of **ML-098** powder.
- Add DMSO: Add 323.2 µL of fresh, anhydrous DMSO to the vial containing the **ML-098** powder.[\[4\]](#)
- Dissolve: Vortex the solution thoroughly. If necessary, use gentle warming or sonication to ensure the compound is fully dissolved.
- Store: Aliquot the stock solution into smaller, single-use volumes and store at -80°C.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes how to dilute the DMSO stock solution into cell culture media while minimizing precipitation and solvent toxicity. This example is for preparing a final concentration of 1 μM .

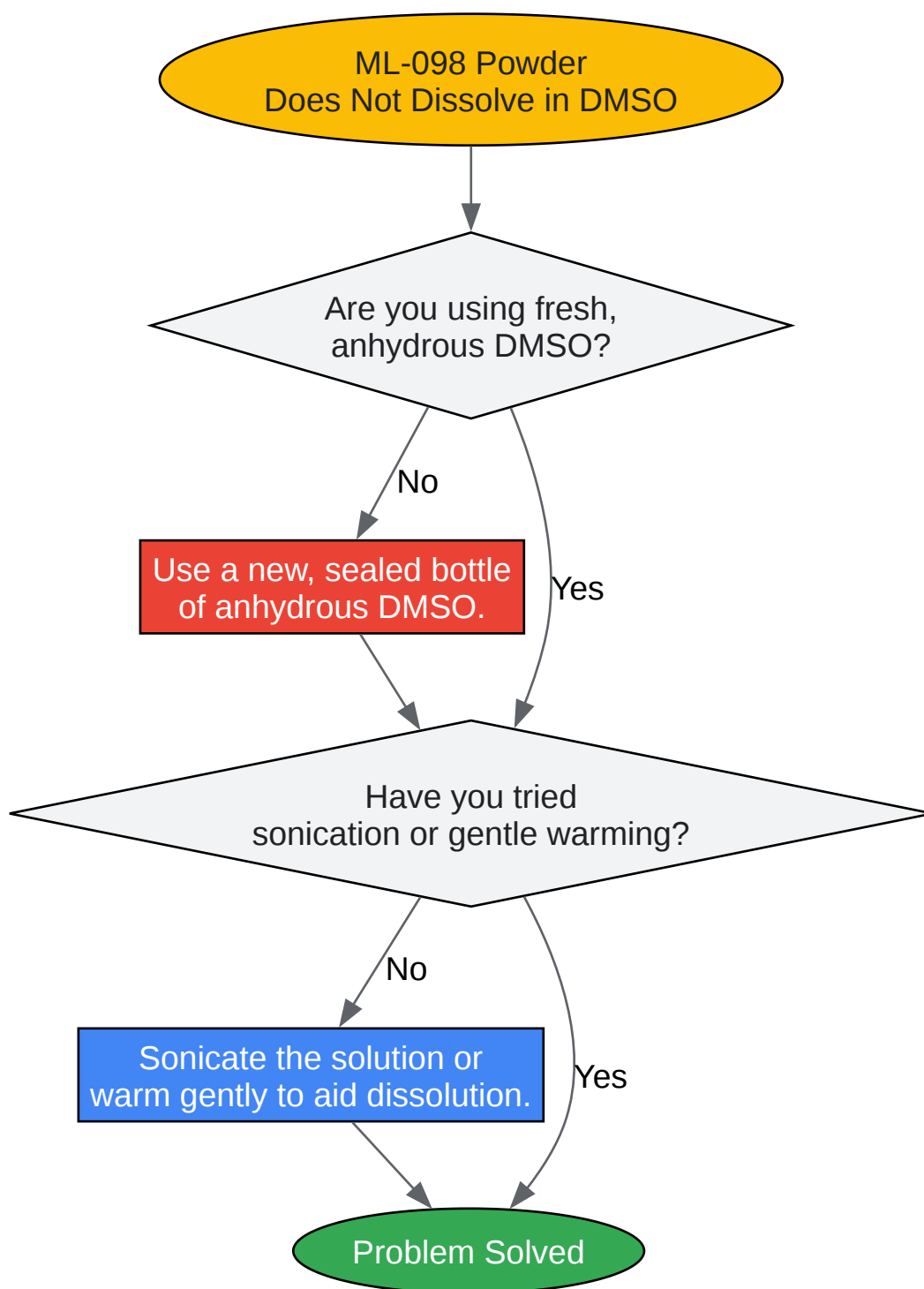
- Prepare an Intermediate Dilution: First, dilute the 10 mM DMSO stock solution 1:100 in sterile cell culture medium to create a 100 μM intermediate solution.
 - Example: Add 2 μL of the 10 mM stock solution to 198 μL of pre-warmed cell culture medium. Mix immediately by gentle pipetting or vortexing.
- Prepare the Final Working Solution: Further dilute the 100 μM intermediate solution 1:100 in the final volume of cell culture medium to achieve the desired 1 μM concentration.
 - Example: For treating cells in 10 mL of medium, add 100 μL of the 100 μM intermediate solution to the 10 mL of medium.
- Final DMSO Concentration: This two-step dilution ensures the final DMSO concentration is very low (0.01% in this example), which is well-tolerated by most cell lines. A recent study successfully used **ML-098** at a 1 μM concentration in cell culture medium to investigate its effects on bladder epithelial cells.[\[8\]](#)

Diagrams



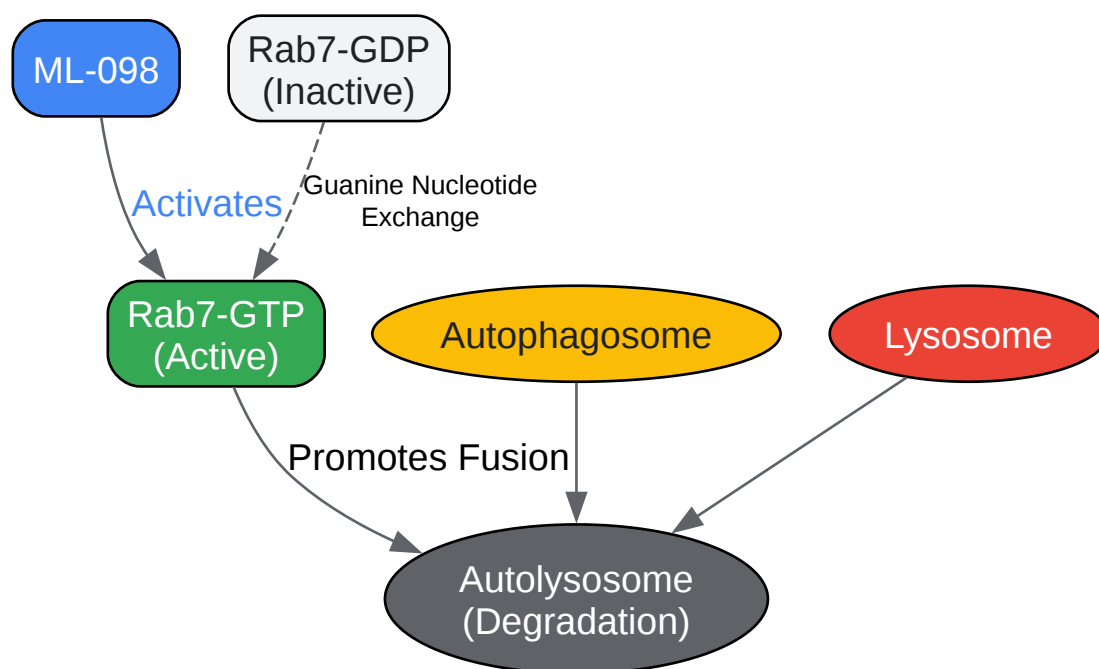
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Caption: Workflow for preparing and using **ML-098** in cell culture.



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Caption: Troubleshooting guide for **ML-098** dissolution issues.



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